

# Application Notes and Protocol: Safe Handling and Disposal of 1,2,3-Trimethylbenzene

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## Compound of Interest

Compound Name: 1,2,3-Trimethylbenzene

Cat. No.: B126466

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Audience: Researchers, scientists, and drug development professionals.

## 1.0 Introduction

**1,2,3-Trimethylbenzene**, also known as Hemimellitene, is a colorless, flammable liquid with a distinct aromatic odor.<sup>[1][2]</sup> It is an organic aromatic hydrocarbon found naturally in coal tar and petroleum and is used in some jet fuel mixtures.<sup>[2][3]</sup> Due to its chemical properties, **1,2,3-Trimethylbenzene** presents several hazards, including flammability and potential health effects upon exposure.<sup>[3][4]</sup> Exposure can irritate the eyes, skin, and respiratory system and may cause effects on the central nervous system.<sup>[5][6]</sup> Therefore, strict adherence to safety protocols is essential to minimize risks in a laboratory or research setting.

This document provides detailed protocols for the safe handling, storage, and disposal of **1,2,3-Trimethylbenzene**.

## 2.0 Hazard Identification and Properties

Understanding the hazards and physicochemical properties of **1,2,3-Trimethylbenzene** is fundamental to its safe handling.

### 2.1 GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapour.[7]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[3]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.

## 2.2 Physicochemical Properties

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>12</sub> [2][3]
Molecular Weight	120.19 g/mol [2]
Appearance	Clear, colorless liquid with a distinctive, aromatic odor.[1][8]
Boiling Point	176 °C (349 °F)[3][9]
Melting Point	-25 °C (-13 °F)[3][9]
Flash Point	44 - 53 °C (111 - 128 °F) (closed cup)[2][10]
Density	0.894 g/mL at 20 °C[2]
Vapor Pressure	1 mmHg at 16.7 °C (62°F)[1][3]
Vapor Density	4.15 (Air = 1)[2]
Solubility in Water	Low / Very Poor (75.2 mg/L at 25 °C)[1][2]
Autoignition Temperature	243 °C (470 °F)[3]
Explosive Limits	0.8% - 6.6%[3]

## 2.3 Occupational Exposure Limits

Organization	Limit	Duration
NIOSH REL	25 ppm (125 mg/m <sup>3</sup> )	10-hour TWA[10][11]
ACGIH TLV	25 ppm	8-hour TWA (for mixed isomers)[10]

## 3.0 Experimental Protocols

### 3.1 Protocol for Safe Handling

This protocol outlines the necessary steps for safely handling **1,2,3-Trimethylbenzene** in a laboratory setting.

### 3.1.1 Engineering Controls

- Work in a well-ventilated area.[\[5\]](#)
- Use a chemical fume hood for all procedures involving open containers or the potential for vapor generation.[\[12\]](#)
- Ensure that explosion-proof electrical and ventilating equipment is used, especially when heating above the flash point (44°C).[\[5\]](#)[\[7\]](#)[\[13\]](#)
- An eyewash station and emergency shower must be readily accessible in the immediate work area.[\[10\]](#)

### 3.1.2 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety spectacles or goggles.[\[6\]](#)[\[12\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[6\]](#)[\[12\]](#) Change gloves immediately if they become contaminated.
- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator with an organic vapor cartridge.[\[6\]](#)

### 3.1.3 Handling Procedure

- Before starting work, ensure you are trained on the proper handling and storage of **1,2,3-Trimethylbenzene**.[\[10\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)[\[12\]](#)
- Use only non-sparking tools.[\[5\]](#)[\[13\]](#)
- Keep the chemical away from all sources of ignition, including open flames, sparks, and hot surfaces.[\[5\]](#)[\[10\]](#)[\[12\]](#) Prohibit smoking in the handling area.[\[10\]](#)[\[12\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Avoid inhaling vapor or mists.[\[13\]](#)

- Keep the container tightly closed when not in use.[13][14]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[10][14]

### 3.2 Protocol for Safe Storage

- Store in a tightly closed container in a cool, well-ventilated, and fireproof area.[5][10][12]
- Store separately from incompatible materials, especially strong oxidizing agents (e.g., perchlorates, nitrates, peroxides) and nitric acid.[5][10][12]
- Ensure the storage area prohibits sources of ignition.[10]

### 3.3 Emergency Procedures Protocol

#### 3.3.1 First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and allow them to rest.[12] Seek immediate medical attention if symptoms like headache, dizziness, or respiratory irritation persist.[1][6][12]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected skin area with plenty of soap and water.[1][10]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[10] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[12]
Ingestion	Rinse the mouth with water.[12] Do NOT induce vomiting due to the risk of chemical aspiration into the lungs.[6][12] Seek immediate medical attention.[1][12]

### 3.3.2 Spill and Leak Cleanup Protocol

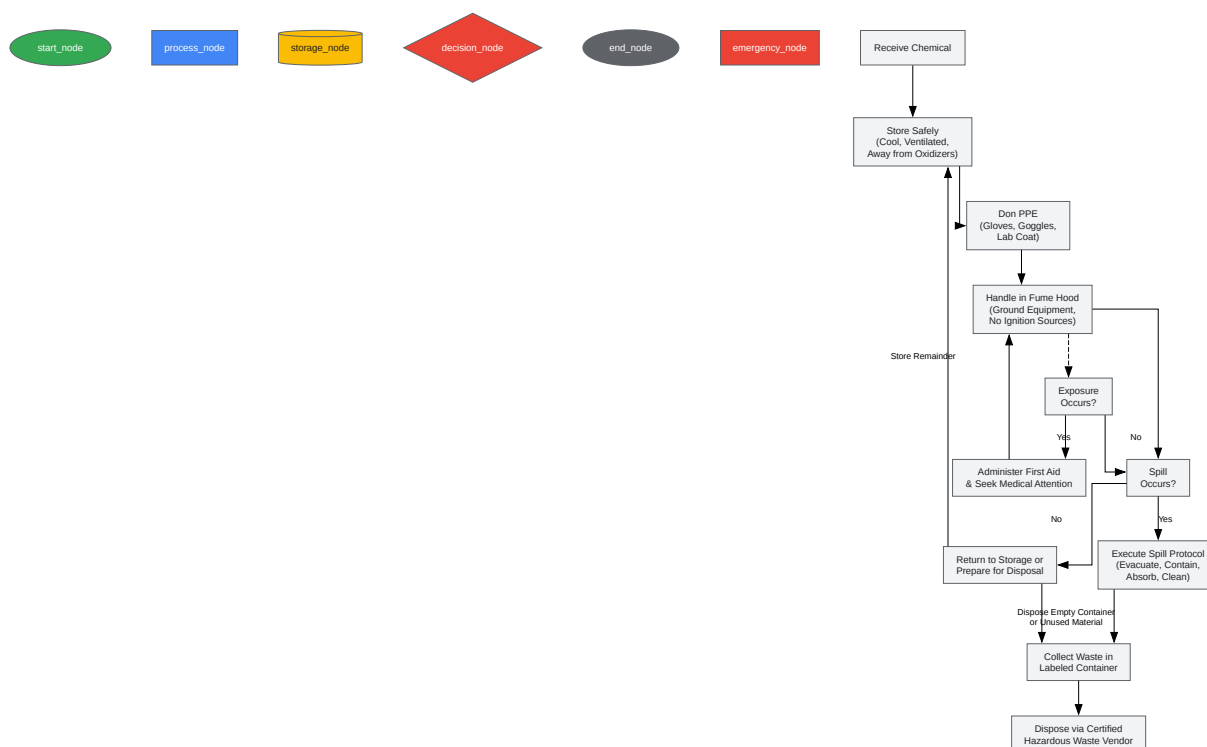
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[\[10\]](#)
- Control Ignition Sources: Remove all sources of ignition (sparks, open flames, hot surfaces).[\[10\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, collect leaking and spilled liquid in sealable, covered containers.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- Absorption: Absorb the remaining liquid with an inert, non-combustible material such as dry sand, earth, or vermiculite.[\[5\]](#)[\[10\]](#)[\[12\]](#)
- Collection: Place the absorbent material into a sealed container for disposal.[\[10\]](#)
- Decontamination: Ventilate and wash the spill area once the cleanup is complete.[\[10\]](#)
- Disposal: Treat the collected waste as hazardous and dispose of it according to local, state, and federal regulations.[\[10\]](#) Do not wash the spill into the sewer system.[\[5\]](#)[\[12\]](#)

### 4.0 Protocol for Waste Disposal

- Waste Characterization: **1,2,3-Trimethylbenzene** and materials contaminated with it must be treated as hazardous waste.[\[10\]](#)
- Containerization: Collect waste in a designated, properly labeled, and sealed container.
- Disposal Route: Do not dispose of with household garbage or allow it to reach the sewage system.[\[7\]](#)
- Regulatory Compliance: Dispose of the waste through a licensed hazardous waste disposal facility.[\[5\]](#) It is necessary to contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific disposal recommendations and to ensure compliance with all applicable regulations.[\[10\]](#)

### 5.0 Workflow for Safe Handling and Disposal

The following diagram illustrates the lifecycle of **1,2,3-Trimethylbenzene** within a laboratory setting, from procurement to disposal, including emergency branches.



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Caption: Workflow for the safe handling and disposal of **1,2,3-Trimethylbenzene**.

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